

# Thiocyclam Hydrogen Oxalate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Thiocyclam*

Cat. No.: *B1196929*

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An In-depth Examination of the Molecular Characteristics, Mechanism of Action, and Experimental Protocols for the Nereistoxin Analogue Insecticide.

This technical guide provides a comprehensive overview of **Thiocyclam** hydrogen oxalate, a nereistoxin analogue insecticide. It is intended for researchers, scientists, and professionals in drug development and toxicology. This document details the compound's physicochemical properties, mechanism of action, synthesis, and toxicological profile, supported by experimental methodologies and data.

## Core Chemical and Physical Properties

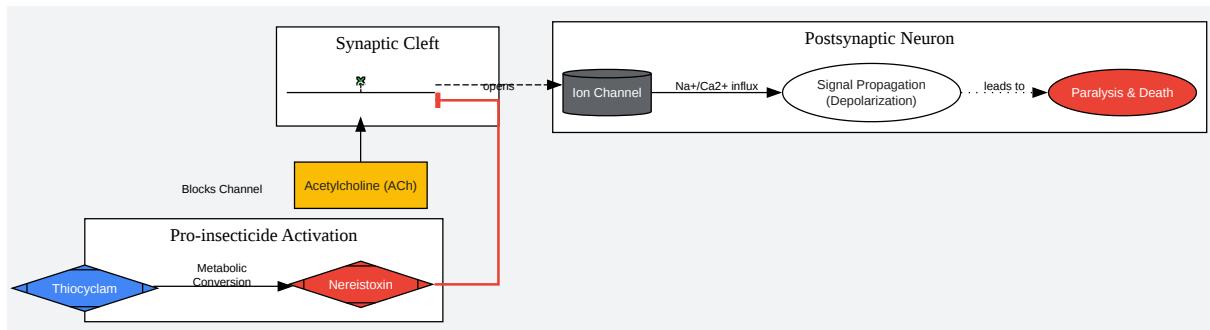
**Thiocyclam** hydrogen oxalate is the oxalate salt of **thiocyclam**, a synthetic analogue of the natural toxin nereistoxin. It is a selective insecticide with both contact and stomach action.

Property	Data	Reference(s)
Molecular Formula	$C_7H_{13}NO_4S_3$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	271.36 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	31895-22-4	<a href="#">[2]</a>
Appearance	Colorless, odorless crystalline powder	
Melting Point	125–128 °C (with decomposition)	
Water Solubility	16,300 mg/L (at 20 °C, pH 7)	<a href="#">[1]</a>
Organic Solvent Solubility (at 20°C)	Methanol: 17,000 mg/L Ethanol: 1,900 mg/L Acetone: 500 mg/L Hexane: 10 mg/L	<a href="#">[1]</a>

## Mechanism of Action: Nicotinic Acetylcholine Receptor Blockade

**Thiocyclam** hydrogen oxalate functions as a pro-insecticide. In the insect's body, it is metabolized to the active compound, nereistoxin. Nereistoxin and its analogues are known to interact with the nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system.[\[3\]](#)[\[4\]](#)

The primary mode of action is the blockade of the nAChR ion channel.[\[5\]](#) This interaction prevents the binding of the neurotransmitter acetylcholine (ACh), thereby inhibiting cholinergic transmission at the synapse. The resulting disruption of nerve signal propagation leads to paralysis and ultimately the death of the insect.[\[3\]](#) Interestingly, the compound exhibits a dualistic effect; it acts as an nAChR agonist at low concentrations and as an antagonist (channel blocker) at higher concentrations.[\[3\]](#)[\[6\]](#)[\[7\]](#)



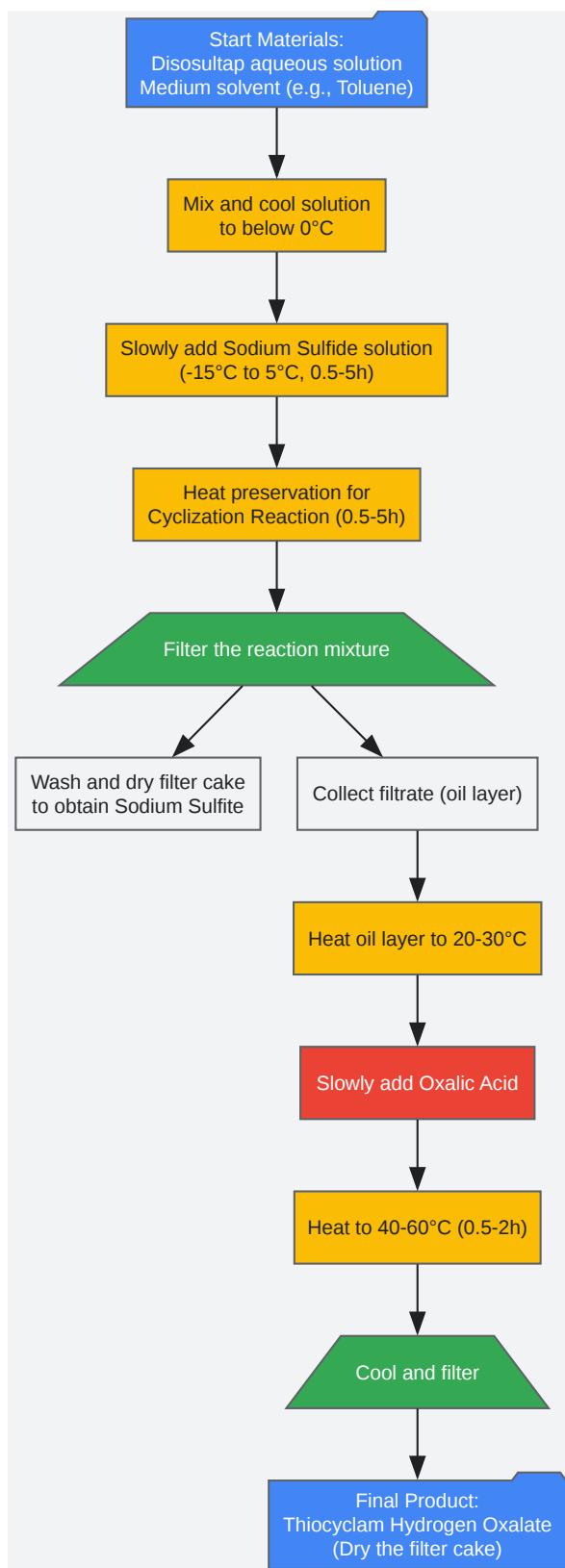
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Mechanism of action of **Thiocyclam** hydrogen oxalate.

## Experimental Protocols

### Synthesis of Thiocyclam Hydrogen Oxalate

The commercial synthesis of **Thiocyclam** hydrogen oxalate is a multi-step process. A common method involves the cyclization of a precursor followed by salt formation with oxalic acid.

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Workflow for the synthesis of **Thiocyclam** hydrogen oxalate.

# Representative Protocol: Acute Oral Toxicity Study in Rodents

This protocol is a representative methodology based on published studies investigating the toxicity of **Thiocyclam** hydrogen oxalate.

- Animal Model: Healthy, adult mice (e.g., Swiss albino), 8-10 weeks old, of a single sex to minimize variability.
- Acclimatization: Animals are acclimatized for at least one week prior to the study, housed in standard cages with controlled temperature ( $22 \pm 3^{\circ}\text{C}$ ), humidity, and a 12-hour light/dark cycle. Standard pellet diet and water are provided ad libitum.
- Dose Preparation: **Thiocyclam** hydrogen oxalate powder (e.g., 50% w/w) is dissolved in tap water to achieve the desired concentration. For a dose of 100 mg/kg, a stock solution is prepared accordingly.
- Grouping and Administration:
  - Control Group (n=10): Receives the vehicle (tap water) only.
  - Treatment Group (n=10): Receives 100 mg/kg of **Thiocyclam** hydrogen oxalate.
  - Administration is performed orally via gavage. The volume administered is based on the animal's body weight, recorded immediately before dosing.
- Observation:
  - Animals are observed continuously for the first 4 hours post-dosing for clinical signs of toxicity (e.g., tremors, salivation, changes in motor activity).
  - Subsequently, observations are made daily for 14 days. Body weight is recorded daily.
- Endpoint and Analysis:
  - At the end of the 14-day observation period, animals are euthanized.

- A gross necropsy is performed, and key organs (liver, kidneys) are excised and weighed. The organ-to-body weight ratio (organosomatic index) is calculated.
- Organs are fixed in 10% buffered formalin for histopathological examination. Tissues are processed, embedded in paraffin, sectioned, and stained (e.g., with Hematoxylin and Eosin) for microscopic analysis.

## Toxicological Data

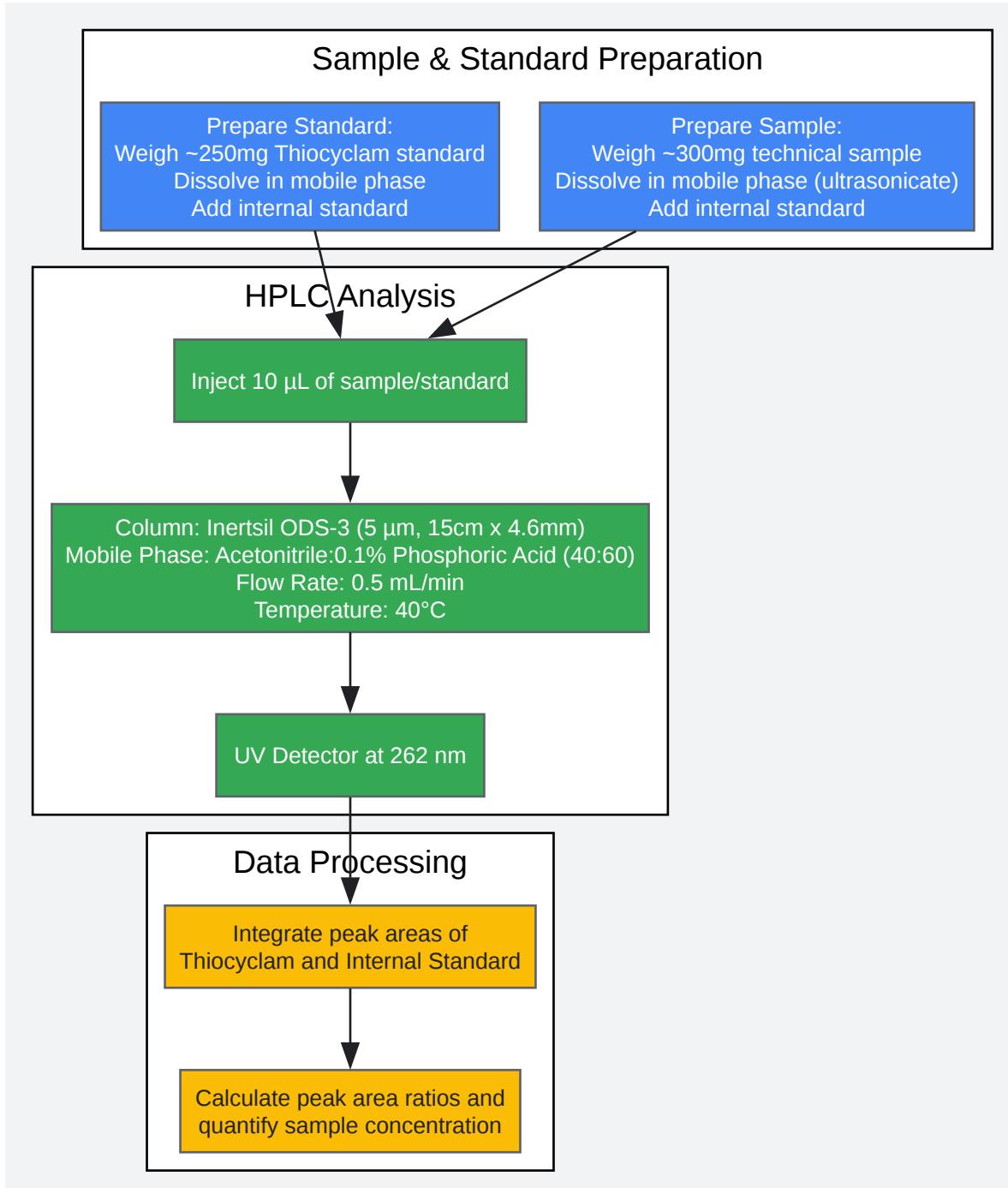
**Thiocyclam** hydrogen oxalate exhibits moderate toxicity. The following table summarizes key toxicological endpoints from various studies.

Parameter	Species / System	Value	Reference(s)
Acute Oral Toxicity	Nubian Goat Kids	Fatal at a single dose of 250 mg/kg.	[7]
Sub-chronic Oral Toxicity	Nubian Goat Kids	Doses of 50 mg/kg/day were fatal within 13 days.	[7]
LC <sub>50</sub> (Lethal Concentration)	Tuta absoluta (eggs)	175.327 ppm	[8]
Observed Effects (Goats)	Nubian Goat Kids	Profuse salivation, tremors, staggering, convulsions.	[7]
Histopathological Findings	Mice (100 mg/kg for 14 days)	Liver: Hydropic degeneration of hepatocytes. Kidney: Moderate vascular congestion, mild tubular epithelial degeneration.	
Human Toxicity	Case Report	Ingestion associated with rhabdomyolysis and acute kidney injury.	[3][6]

# Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantification of **Thiocyclam** hydrogen oxalate in technical materials and formulations.

## Representative HPLC Protocol



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Workflow for HPLC analysis of **Thiocyclam** hydrogen oxalate.

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